

Solubility Profile of Bromal Hydrate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bromal hydrate*

Cat. No.: B3053073

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **bromal hydrate** (also known as tribromoacetaldehyde monohydrate) in various organic solvents. Due to a significant lack of publicly available quantitative solubility data for this compound, this document focuses on presenting established qualitative solubility information and a detailed, adaptable experimental framework for its quantitative determination. This guide is intended to empower researchers to generate precise and reliable solubility data tailored to their specific experimental conditions and solvent systems.

Introduction to Bromal Hydrate

Bromal hydrate, with the chemical formula $C_2H_3Br_3O_2$, is the gem-diol of tribromoacetaldehyde.^{[1][2][3]} It presents as deliquescent crystals with a melting point of approximately 53.5°C.^{[3][4]} Qualitatively, it is known to be soluble in a range of polar organic solvents.^{[1][4]} Understanding its solubility is crucial for its application in organic synthesis, as a reagent, and in the development of pharmaceutical formulations.

Qualitative and Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data (e.g., g/100 mL or molarity) for **bromal hydrate** in common organic solvents at various temperatures. The available information is primarily qualitative.

Table 1: Summary of **Bromal Hydrate** Solubility

Organic Solvent	Qualitative Solubility	Quantitative Solubility Data
Ethanol	Soluble[1][4]	Not available
Chloroform	Soluble[1][4]	Not available
Diethyl Ether	Soluble[1]	Not available
Glycerol	Soluble[1][4]	Not available
Acetone	Expected to be soluble	Not available
Benzene	Expected to be soluble	Not available
Toluene	Expected to be soluble	Not available

Note: The expectation of solubility in acetone, benzene, and toluene is based on the general solubility of the analogous compound, chloral hydrate.[5][6]

For illustrative purposes, Table 2 provides quantitative solubility data for the structurally similar compound, chloral hydrate, in toluene. This data can serve as a reference for the type of information that can be generated for **bromal hydrate** using the experimental protocol outlined below.

Table 2: Quantitative Solubility of Chloral Hydrate in Toluene

Temperature (°C)	Solubility (g/100 g)
0	3.25[7]
10	8[7]
20	21[7]
35	77[7]
45	200[7]

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **bromal hydrate** in an organic solvent of interest. This protocol is based on the widely used isothermal equilibrium method.

Materials and Equipment

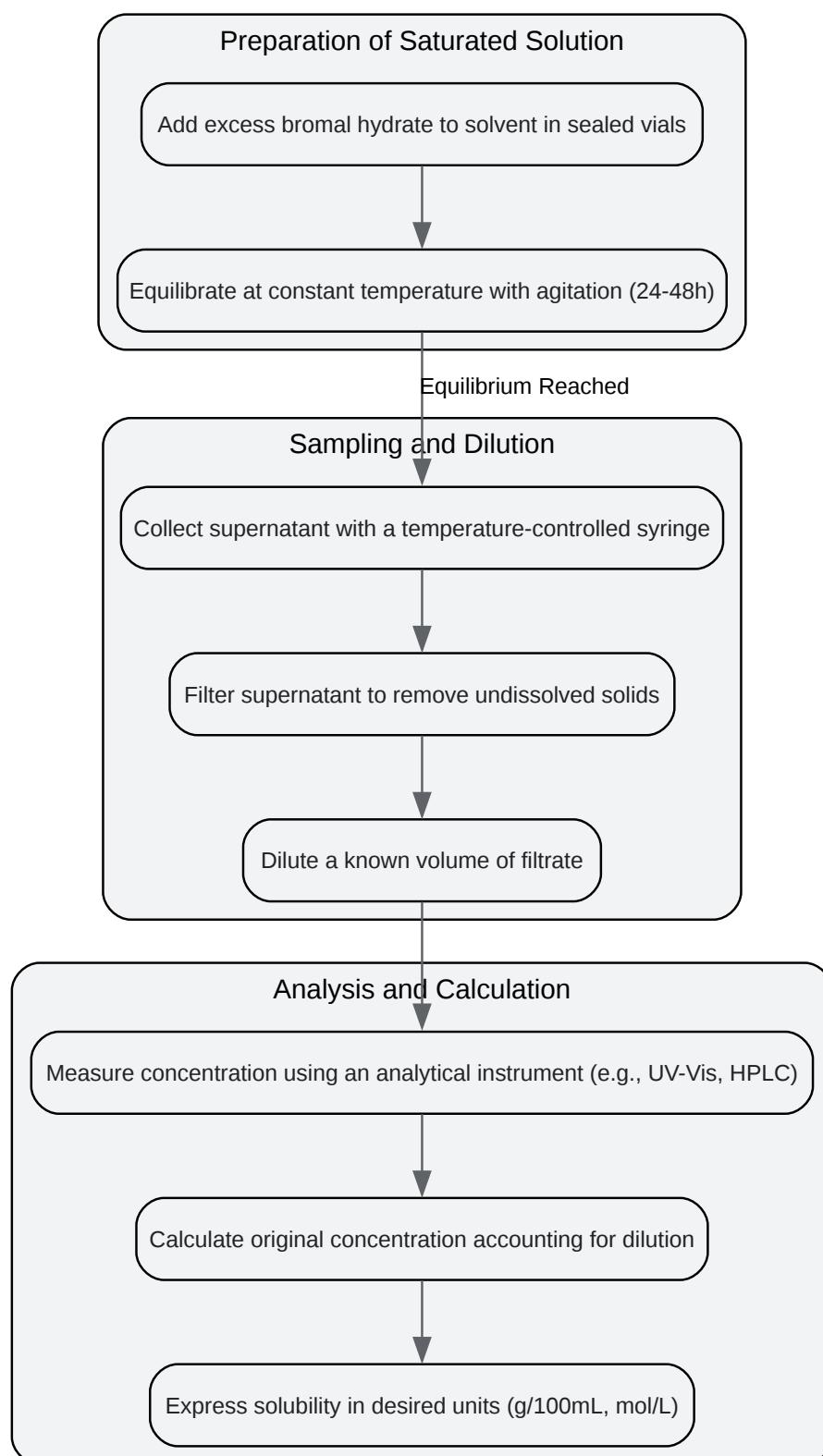
- **Bromal Hydrate** (high purity)
- Selected Organic Solvents (analytical grade)
- Temperature-controlled orbital shaker or magnetic stirrer
- Analytical balance (± 0.0001 g)
- Vials with airtight seals
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **bromal hydrate** to a series of vials containing a known volume or mass of the desired organic solvent. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
 - Securely seal the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker or stirrer set to the desired temperature.

- Agitate the mixtures for a sufficient duration (typically 24-48 hours) to allow for the system to reach equilibrium. Periodically verify that undissolved solid remains.
- Sample Collection and Preparation:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the equilibrium temperature) to avoid precipitation.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
 - Determine the mass of the collected filtrate and then dilute it to a known volume with the same solvent.
- Concentration Analysis:
 - Determine the concentration of **bromal hydrate** in the diluted solution using a suitable analytical technique. For instance, if using UV-Vis spectrophotometry, a calibration curve must first be prepared using standard solutions of known **bromal hydrate** concentrations in the solvent of interest.
 - Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in desired units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solution (mol/L).

Diagram of Experimental Workflow

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Caption: Experimental workflow for the determination of **bromal hydrate** solubility.

Factors Influencing Solubility

The solubility of **bromal hydrate** in organic solvents is influenced by several factors:

- Temperature: For most solid solutes, solubility increases with temperature.^[8] It is crucial to determine solubility at various temperatures to fully characterize the system.
- Solvent Polarity: As a polar molecule, **bromal hydrate** is expected to be more soluble in polar solvents. The principle of "like dissolves like" is a key consideration.
- Purity of Solute and Solvent: Impurities can affect the measured solubility. Therefore, using high-purity materials is essential for obtaining accurate data.

Logical Relationship of Solubility Determination

The determination of solubility follows a logical progression from establishing equilibrium to analyzing the resulting solution.



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Caption: Logical flow of the solubility determination process.

Conclusion

While quantitative solubility data for **bromal hydrate** in organic solvents is not readily available in the public domain, this guide provides the necessary qualitative background and a detailed experimental protocol to enable researchers to determine these values. The provided workflow and logical diagrams offer a clear and structured approach to generating reliable solubility data, which is indispensable for the effective use of **bromal hydrate** in research and development.

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